

Synthesis of 4'-tert-Butylacetophenone: A Laboratory Protocol

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Compound of Interest

Compound Name: *4'-tert-Butylacetophenone*

Cat. No.: *B192730*

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Application Note: This document provides a detailed protocol for the laboratory-scale synthesis of **4'-tert-butylacetophenone**, a key intermediate in the production of various pharmaceuticals and fragrances.^{[1][2][3]} The primary method described is the Friedel-Crafts acylation of tert-butylbenzene, a robust and well-established electrophilic aromatic substitution reaction.^{[4][5]} This protocol is intended for researchers, scientists, and professionals in drug development and organic synthesis.

Overview

4'-tert-Butylacetophenone, also known as 1-[4-(tert-butyl)phenyl]ethanone, is a para-substituted acetophenone.^[2] The synthesis is achieved through the acylation of tert-butylbenzene with acetyl chloride in the presence of a Lewis acid catalyst, typically anhydrous aluminum chloride.^{[4][6]} The reaction proceeds via the formation of an acylium ion, which then acts as an electrophile in the aromatic substitution reaction.^{[4][5]}

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₆ O	[7]
Molecular Weight	176.26 g/mol	[8]
Appearance	Colorless to light yellow clear liquid	[8]
Boiling Point	107-108 °C at 5 mmHg	[2][9]
Melting Point	17-18 °C	[2][9]
Density	0.964 g/mL at 25 °C	[2][9]
Refractive Index (n D ²⁰)	1.520 - 1.522	[2][6]
Solubility	Insoluble in water; soluble in organic solvents like ether, chloroform, and acetone.[3] [10]	[3][10]

Reaction Scheme

The overall reaction for the synthesis of **4'-tert-butylacetophenone** is as follows:



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Caption: Friedel-Crafts acylation of tert-butylbenzene.

Experimental Protocol

This protocol is based on a literature procedure for the synthesis of **4'-tert-butylacetophenone**.[6]

Materials and Reagents

Reagent	Molar Mass (g/mol)	Quantity	Moles
Anhydrous Aluminum Chloride	133.34	514 g	3.85
Acetyl Chloride	78.50	302 g	3.85
tert-Butylbenzene	134.22	469 g	3.50
Carbon Tetrachloride	153.82	2 L	-
35% Hydrochloric Acid	36.46	150 mL	-
Water	18.02	500 mL	-
Ice	-	1.7 kg	-

Equipment

- 5 L three-necked round-bottom flask
- Mechanical stirrer
- Dropping funnel
- Thermometer
- Cooling bath (ice-salt or cryocooler)
- Separatory funnel
- Distillation apparatus
- Standard laboratory glassware

Procedure

Reaction Setup and Acylation:

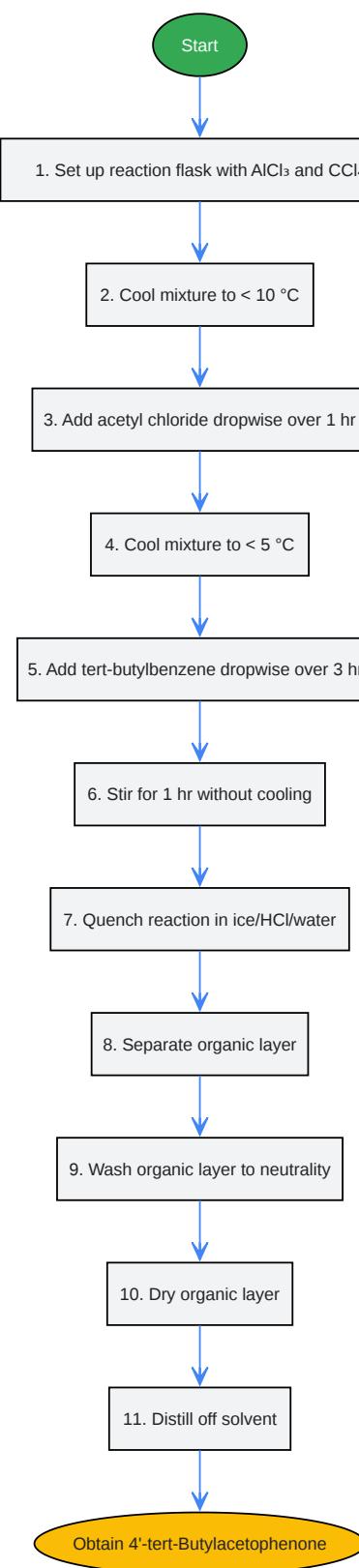
- To a 5 L three-necked flask equipped with a mechanical stirrer, dropping funnel, and thermometer, add 2 L of carbon tetrachloride and 514 g (3.85 mol) of anhydrous aluminum chloride.
- Cool the stirred suspension to below 10 °C using a cooling bath.
- Slowly add 302 g (3.85 mol) of acetyl chloride via the dropping funnel over a period of 1 hour, ensuring the temperature remains below 10 °C.
- After the addition is complete, cool the reaction mixture to below 5 °C.
- Add 469 g (3.5 mol) of tert-butylbenzene dropwise over 3 hours, maintaining the temperature below 5 °C.
- Once the addition of tert-butylbenzene is complete, continue stirring the reaction mixture for an additional hour without cooling, allowing it to slowly warm to room temperature.

Work-up and Purification:

- Prepare a mixture of 500 mL of water, 1.7 kg of ice, and 150 mL of 35% hydrochloric acid in a large beaker or flask.
- Carefully and slowly pour the reaction mixture into the ice-acid mixture with vigorous stirring. This step is highly exothermic and will release HCl gas; perform in a well-ventilated fume hood.
- Transfer the quenched mixture to a large separatory funnel and separate the organic layer.
- Wash the organic phase with water until it is neutral to litmus paper.
- Dry the organic layer over a suitable drying agent (e.g., anhydrous sodium sulfate or magnesium sulfate).
- Filter to remove the drying agent.
- Remove the solvent (carbon tetrachloride) by distillation.

- The resulting residue is the crude **4'-tert-butylacetophenone**. The reported yield of the crude product is 600 g.[6]

Visual Workflow

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Caption: Experimental workflow for the synthesis.

Safety Precautions

Hazard Identification:

- **4'-tert-Butylacetophenone:** Flammable liquid and vapor.[8]
- Acetyl Chloride: Highly flammable liquid and vapor. Causes severe skin burns and eye damage. Reacts violently with water.
- Aluminum Chloride: Causes severe skin burns and eye damage. Reacts violently with water.
- tert-Butylbenzene: Flammable liquid and vapor. May be fatal if swallowed and enters airways.
- Carbon Tetrachloride: Toxic if swallowed, in contact with skin, or if inhaled. May cause damage to organs through prolonged or repeated exposure. Suspected of causing cancer.
- Hydrochloric Acid: Causes severe skin burns and eye damage. May cause respiratory irritation.

Personal Protective Equipment (PPE):

- Wear appropriate protective eyeglasses or chemical safety goggles.[11]
- Wear appropriate protective gloves and clothing to prevent skin exposure.[11]
- Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[11][12]

Handling and Storage:

- All manipulations should be carried out in a well-ventilated chemical fume hood.[11]
- Keep containers tightly closed in a dry and well-ventilated place.[11]
- Keep away from heat, sparks, open flames, and hot surfaces.[8][11] No smoking.[8]
- Use non-sparking tools and take precautionary measures against static discharges.[8][11]

- Store in a flammable liquid storage area.[13]
- Incompatible materials include strong bases, strong acids, and oxidizing agents.[11]

Disposal:

- Dispose of contents and container to an approved waste disposal plant.[8][14]

Conclusion

The Friedel-Crafts acylation of tert-butylbenzene provides an effective method for the laboratory-scale synthesis of **4'-tert-butylacetophenone**. Adherence to the detailed protocol and safety precautions is crucial for a successful and safe synthesis. The final product can be used as an intermediate in various chemical syntheses.[2][3][10]

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